

Commercial Availability and Suppliers of 2-Methylpiperidine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Methylpiperidine**

Cat. No.: **B094953**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability, key suppliers, manufacturing processes, and quality control methodologies for **2-Methylpiperidine** (CAS No. 109-05-7). This information is crucial for researchers, scientists, and professionals in drug development who utilize this versatile heterocyclic amine as a building block in the synthesis of active pharmaceutical ingredients (APIs) and other specialty chemicals.

Commercial Availability and Major Suppliers

2-Methylpiperidine is readily available from a multitude of chemical suppliers and manufacturers globally. It is typically offered in various grades of purity and a range of packaging sizes to accommodate both laboratory-scale research and bulk manufacturing needs.

Key Global Suppliers

A number of international chemical suppliers are prominent distributors of **2-Methylpiperidine**. These companies often provide extensive product documentation, including certificates of analysis (CoA), and cater to the stringent quality requirements of the pharmaceutical industry.

- MilliporeSigma (formerly Sigma-Aldrich): A major global supplier offering various grades of **2-Methylpiperidine**, including research-grade and bulk quantities.[\[1\]](#)

- Thermo Fisher Scientific (including the former Alfa Aesar brand): Provides **2-Methylpiperidine** in a range of purities and pack sizes, suitable for research and development applications.
- TCI (Tokyo Chemical Industry): A well-established manufacturer and supplier of specialty organic chemicals, offering high-purity **2-Methylpiperidine**.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Jubilant Ingrevia: An integrated global pharmaceutical and life sciences company that lists **2-Methylpiperidine** among its products, with applications in the agrochemical sector.[\[5\]](#)
- Otto Chemie Pvt. Ltd.: A manufacturer and worldwide shipper of **2-Methylpiperidine**.[\[6\]](#)

Regional Suppliers and Manufacturers

Beyond the major global players, numerous regional suppliers and manufacturers, particularly in Asia, play a significant role in the **2-Methylpiperidine** market.

- China: A significant number of chemical manufacturers and suppliers are based in China, offering competitive pricing for various grades of **2-Methylpiperidine**. Notable suppliers include Shanghai Kaisai Chemical Co., Ltd., Meryer (Shanghai) Chemical Technology Co., Ltd., and Energy Chemical.[\[7\]](#)
- India: Several Indian chemical companies also manufacture and supply **2-Methylpiperidine** to both domestic and international markets.

Commercial Grades, Packaging, and Pricing

The commercial landscape for **2-Methylpiperidine** is characterized by a variety of purity levels and packaging options to suit different applications.

Supplier/Manufacturer	Purity Grades Offered	Packaging Options	Illustrative Pricing (USD)
MilliporeSigma (Sigma-Aldrich)	98%	100 mL, 500 mL	~\$60 for 100 mL
TCI America	>98.0% (GC)	25 mL, 100 mL, 500 mL	20 for 25mL, 20 for 25mL, 45 for 100 mL
Thermo Fisher Scientific	98+%	100 mL, 500 mL	~\$50 for 100 mL
Chem-Impex	Not specified	100 mL, 250 mL, 1 L, 5 L, 10 L	40 for 100mL, 40 for 100mL, 310 for 1 L
Various Chinese Suppliers	99%+, 99%+ HPLC	1 kg, Bulk	~\$7 - \$15 per kg (for bulk orders)

Note: Prices are indicative and subject to change based on market conditions, order volume, and supplier.

Manufacturing and Synthesis

The primary industrial route for the synthesis of **2-Methylpiperidine** is the catalytic hydrogenation of its aromatic precursor, 2-methylpyridine (also known as α -picoline).

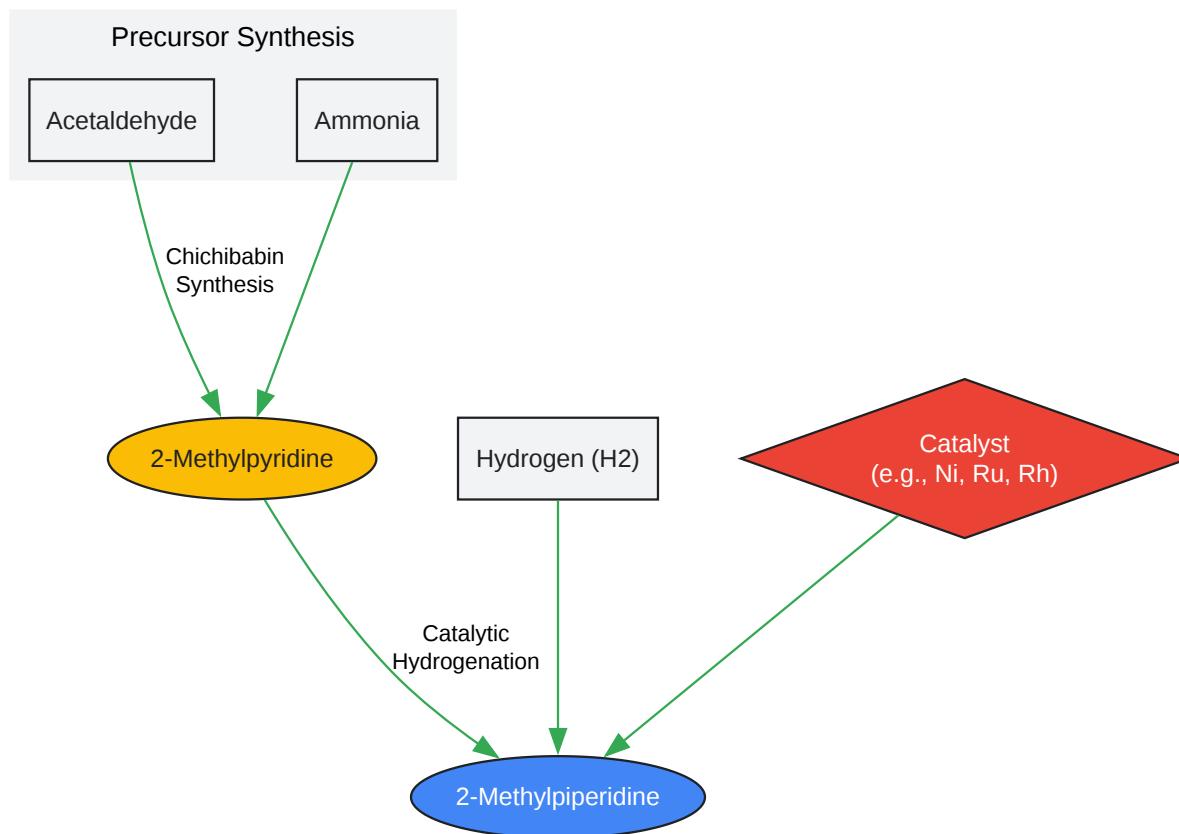
Industrial Synthesis of 2-Methylpyridine

2-Methylpyridine is produced on a large scale through several methods, with the Chichibabin pyridine synthesis being a common approach. This involves the gas-phase condensation of acetaldehyde and ammonia over a catalyst, such as alumina, at elevated temperatures (350–550 °C).[8][9][10] Alternative routes include the reaction of acetylene with ammonia or acetonitrile.[9][10]

Hydrogenation of 2-Methylpyridine to 2-Methylpiperidine

The conversion of 2-methylpyridine to **2-methylpiperidine** is a well-established hydrogenation process.

Industrial Synthesis of 2-Methylpiperidine



[Click to download full resolution via product page](#)

Caption: Industrial synthesis pathway of **2-Methylpiperidine**.

Detailed Experimental Protocol: Hydrogenation of 2-Methylpyridine

This protocol is a representative example of a laboratory-scale hydrogenation. Industrial processes may vary in terms of scale, catalyst, and specific conditions.

Materials:

- 2-Methylpyridine (1 mol)
- Ruthenium on carbon (Ru/C) catalyst (5 wt%)
- Ethanol (as solvent)
- High-pressure autoclave reactor

Procedure:

- The autoclave reactor is charged with 2-methylpyridine and ethanol.
- The Ru/C catalyst is carefully added to the reactor under an inert atmosphere (e.g., nitrogen or argon).
- The reactor is sealed and purged several times with hydrogen gas to remove any air.
- The reactor is pressurized with hydrogen to the desired pressure (e.g., 20-50 bar).
- The reaction mixture is heated to the target temperature (e.g., 80-120 °C) with vigorous stirring.
- The reaction is monitored for hydrogen uptake. The reaction is considered complete when hydrogen consumption ceases.
- After cooling to room temperature, the reactor is carefully depressurized.
- The reaction mixture is filtered to remove the catalyst.
- The solvent (ethanol) is removed under reduced pressure.
- The crude **2-methylpiperidine** is then purified by fractional distillation to yield the final product.

Quality Control and Analytical Methods

To ensure the identity and purity of **2-Methylpiperidine**, particularly for pharmaceutical applications, a range of analytical techniques are employed.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing the purity of **2-Methylpiperidine** and identifying any volatile impurities.

Detailed Experimental Protocol: GC-MS Analysis

- **Instrumentation:** A standard gas chromatograph coupled to a mass spectrometer.
- **Column:** A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness).
- **Carrier Gas:** Helium at a constant flow rate (e.g., 1 mL/min).
- **Oven Temperature Program:**
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10 °C/min.
 - Final hold: Hold at 250 °C for 5 minutes.
- **Injector:** Split injection mode with a split ratio of 50:1. Injector temperature: 250 °C.
- **Mass Spectrometer:**
 - Ionization mode: Electron Ionization (EI) at 70 eV.
 - Mass range: Scan from m/z 35 to 300.
 - Ion source temperature: 230 °C.
- **Sample Preparation:** Dilute the **2-Methylpiperidine** sample in a suitable solvent (e.g., methanol or dichloromethane) to a concentration of approximately 1 mg/mL.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are used to confirm the chemical structure of **2-Methylpiperidine** and to detect any structural isomers or non-volatile impurities.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Detailed Experimental Protocol: NMR Analysis

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: Dissolve approximately 10-20 mg of the **2-Methylpiperidine** sample in about 0.6 mL of a deuterated solvent (e.g., chloroform-d, CDCl₃) in an NMR tube.
- ¹H NMR:**
 - Acquire the spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.
 - Key signals include a doublet for the methyl group, and multiplets for the methine and methylene protons of the piperidine ring.
- ¹³C NMR:**
 - Acquire a proton-decoupled ¹³C NMR spectrum.
 - Characteristic signals will be observed for the five distinct carbon atoms in the molecule.
[\[13\]](#)

Karl Fischer Titration

This method is the standard for determining the water content in **2-Methylpiperidine**, which is crucial as it can affect reactivity and product quality.

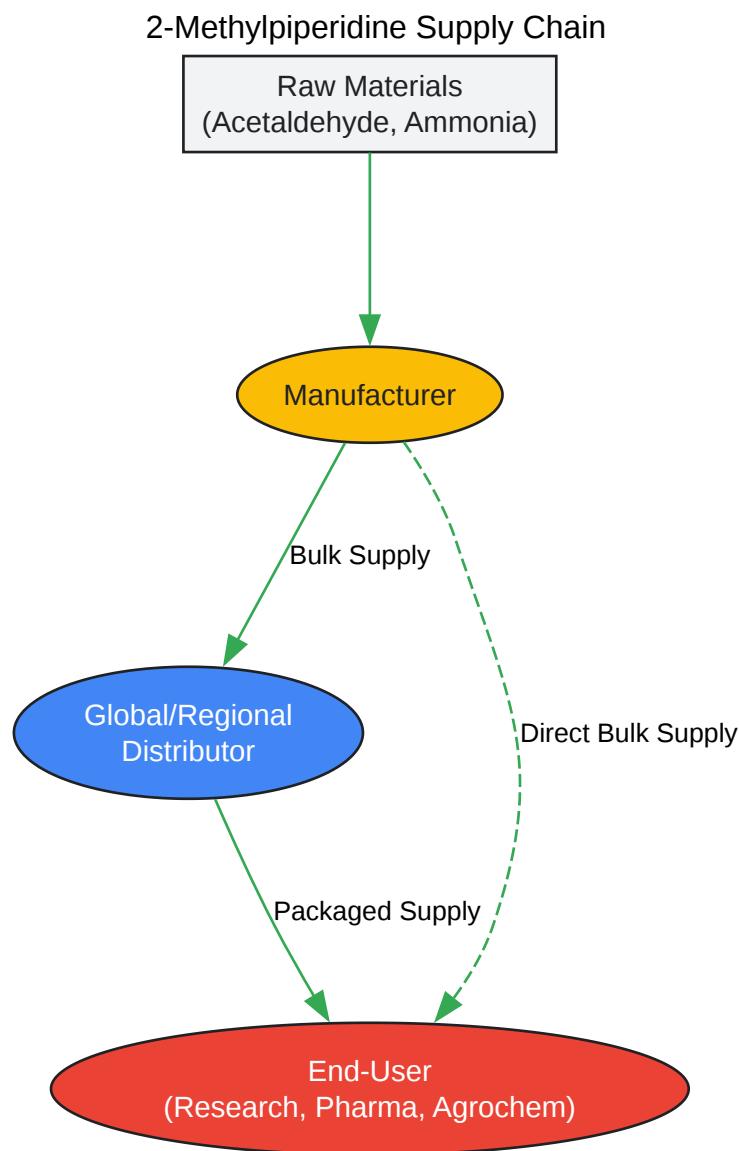
Detailed Experimental Protocol: Karl Fischer Titration

- Instrumentation: A volumetric or coulometric Karl Fischer titrator.
- Reagents: Anhydrous methanol and a suitable Karl Fischer reagent.
- Procedure (Volumetric):

- The titration vessel is filled with anhydrous methanol and pre-titrated with the Karl Fischer reagent to a stable endpoint to eliminate any residual water.
- A precisely weighed amount of the **2-Methylpiperidine** sample is injected into the vessel.
- The sample is then titrated with the Karl Fischer reagent to the endpoint.
- The water content is calculated based on the volume of titrant consumed and the titer of the reagent.

Supply Chain and Logistics

The supply chain for **2-Methylpiperidine** involves manufacturers, distributors, and end-users.



[Click to download full resolution via product page](#)

Caption: A simplified overview of the **2-Methylpiperidine** supply chain.

For researchers and drug development professionals, sourcing **2-Methylpiperidine** from reputable suppliers who can provide comprehensive analytical data and ensure consistent quality is paramount for the success and reproducibility of their work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. alkalisci.com [alkalisci.com]
- 2. 2-Methylpiperidine | 109-05-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 3. 2-Methylpiperidine 98.0+%, TCI America 25 mL | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 4. 2-methyl piperidine, 109-05-7 [thegoodsentscompany.com]
- 5. 2-Methyl piperidine [jubilantingrevia.com]
- 6. Manufacturers of 2-Methylpiperidine, 98%, CAS 109-05-7, M 1135, along with worldwide shipping | Otto Chemie Pvt Ltd - IN [ottokemi.com]
- 7. 2-Methylpiperidine | 109-05-7 [chemicalbook.com]
- 8. grokipedia.com [grokipedia.com]
- 9. Page loading... [guidechem.com]
- 10. 2-Methylpyridine: Properties, Production process and Uses_Chemicalbook [chemicalbook.com]
- 11. rsc.org [rsc.org]
- 12. 2-Methylpiperidine(109-05-7) 1H NMR [m.chemicalbook.com]
- 13. 2-Methylpiperidine(109-05-7) 13C NMR [m.chemicalbook.com]
- To cite this document: BenchChem. [Commercial Availability and Suppliers of 2-Methylpiperidine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094953#commercial-availability-and-suppliers-of-2-methylpiperidine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com